

"Magl-IN-6" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Magl-IN-6*

Cat. No.: *B12419402*

[Get Quote](#)

Magl-IN-6: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical structure, properties, and biological activity of **Magl-IN-6**, a potent inhibitor of monoacylglycerol lipase (MAGL).

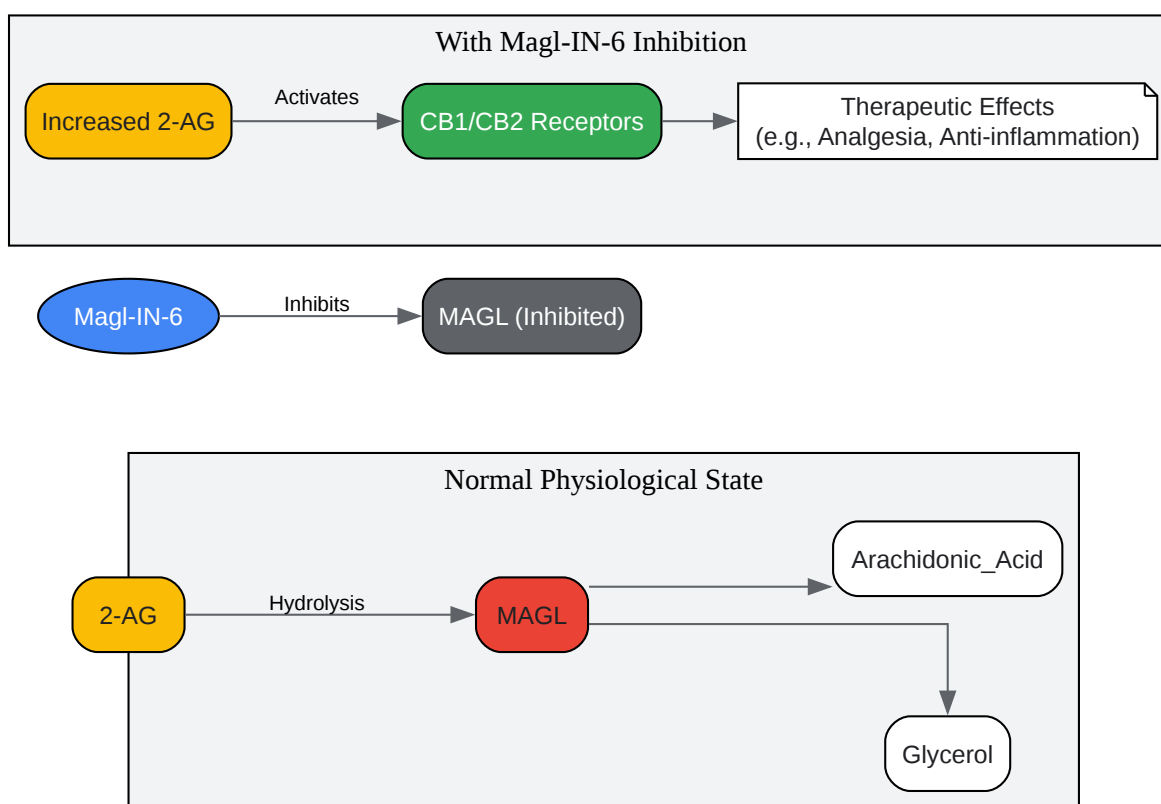
Chemical Structure and Properties

Magl-IN-6 is a potent monoacylglycerol lipase (MAGL) inhibitor with an IC₅₀ of 4.71 nM.^{[1][2][3][4]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₁₉ F ₃ N ₄ O	[1][5]
Molecular Weight	436.43 g/mol	[1][5]
CAS Number	2414320-29-7	[1][2][5]
SMILES	CN1C(C2=CC(F)=C(C(F)=C2)F)=C3C(--INVALID-LINK--C)=N1	[1][5]
IC ₅₀ (MAGL)	4.71 nM	[1][2][3][4][6]

Mechanism of Action and Signaling Pathway

Magl-IN-6 functions as an inhibitor of monoacylglycerol lipase (MAGL). MAGL is a key enzyme in the endocannabinoid system, responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG). By inhibiting MAGL, **Magl-IN-6** prevents the breakdown of 2-AG, leading to its accumulation. Elevated levels of 2-AG can then potentiate the activation of cannabinoid receptors, primarily CB1 and CB2, which are involved in a variety of physiological processes, including pain sensation, inflammation, and neurotransmission. The inhibition of MAGL by **Magl-IN-6** represents a promising therapeutic strategy for neurological disorders.[1]
[6]

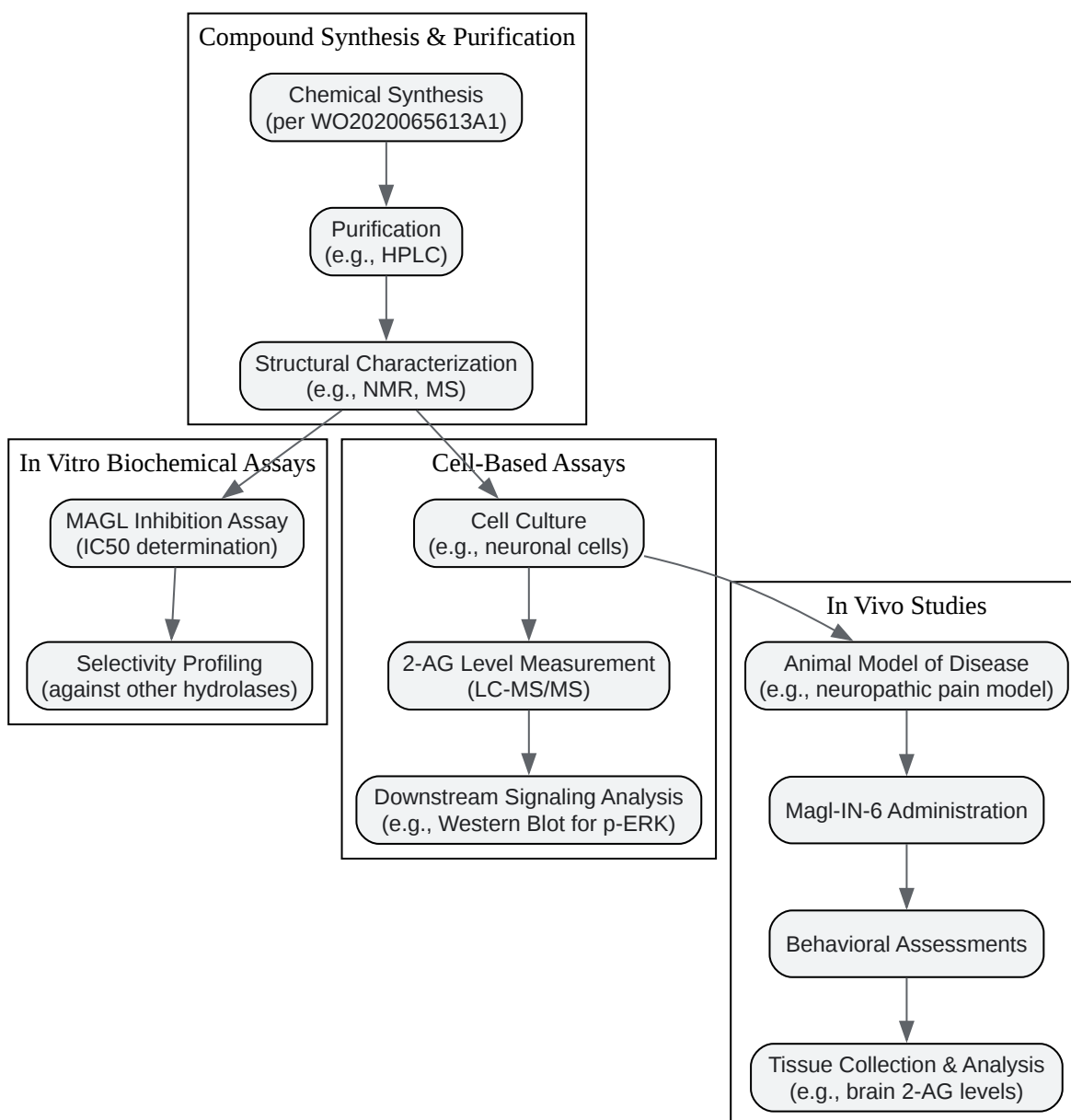


[Click to download full resolution via product page](#)

Figure 1: Signaling pathway of **Magl-IN-6** action.

Experimental Protocols

The synthesis and characterization of **MagI-IN-6** are detailed in the patent WO2020065613A1. [1][6] Researchers should refer to this document for specific experimental procedures. The general workflow for evaluating the efficacy of a MAGL inhibitor like **MagI-IN-6** is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MAGL-IN-6, CAS [[2414320-29-7]] | BIOZOL [biozol.de]
- 3. abmole.com [abmole.com]
- 4. MAGL — TargetMol Chemicals [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. MAGL | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- To cite this document: BenchChem. ["Magl-IN-6" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419402#magl-in-6-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com